

Application Notes and Protocols: 3-Diethylaminophenol in Fluorescence Microscopy

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Compound of Interest

Compound Name: 3-DIETHYLAMINOPHENOL

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Introduction

3-Diethylaminophenol is a pivotal chemical intermediate in the synthesis of a wide array of fluorescent dyes utilized in fluorescence microscopy.[1][2] While not fluorescent itself, its diethylamino group acts as a potent electron-donating moiety, which is a fundamental component of many fluorophores. This structural feature is essential for creating dyes with high quantum yields and desirable photophysical properties. This document provides an overview of the applications of fluorescent probes derived from **3-diethylaminophenol**, along with detailed protocols for their synthesis and use in cellular imaging. The primary application of **3-diethylaminophenol** is in the synthesis of rhodamine, coumarin, and quinolone-based dyes, as well as specialized chemosensors.[2][3][4]

Fluorescent Probes Derived from 3-Diethylaminophenol

A variety of fluorescent probes have been synthesized using **3-diethylaminophenol** as a key building block. These probes exhibit a range of spectral properties and functionalities, making them suitable for diverse applications in fluorescence microscopy, including live-cell imaging and ion sensing.[4][5]

Quantitative Data of Representative Probes

The following table summarizes the key photophysical properties of selected fluorescent probes synthesized from **3-diethylaminophenol**.

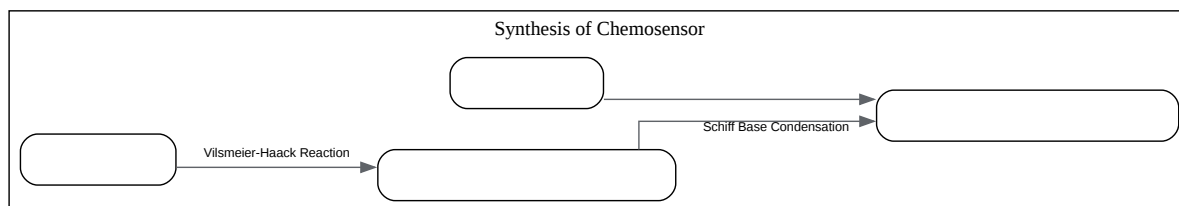
Probe Name/Class	Excitation Max (nm)	Emission Max (nm)	Quantum Yield (Φ)	Target Analyte	Key Features & Reference
Thiophene-based Chemosensor	~450	~550 (upon binding Al^{3+})	Not specified	Al^{3+} , F^{-}	"Turn-on" fluorescence in the presence of the analyte. [5][6]
7-(diethylamino)quinolone chalcones	420-441	502-606	Not specified	Cellular Imaging	Exhibit strong solvatochromism and cell permeability. [4]
Crystallization-Induced Emission Enhancement (CIEE) Luminogen	Not specified	Not specified	Not specified	N/A	Weakly emissive in amorphous phase, highly emissive upon crystallization. [7]

Experimental Protocols

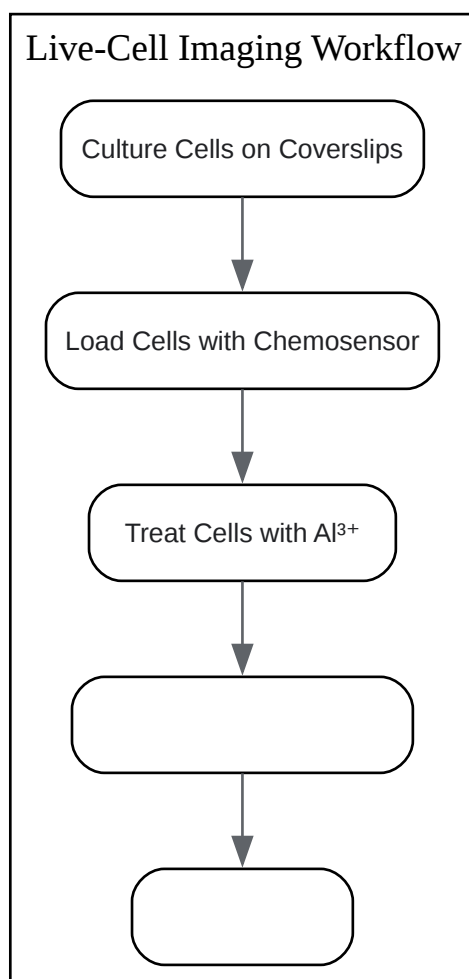
Protocol 1: Synthesis of a Thiophene-Based Fluorescent Chemosensor

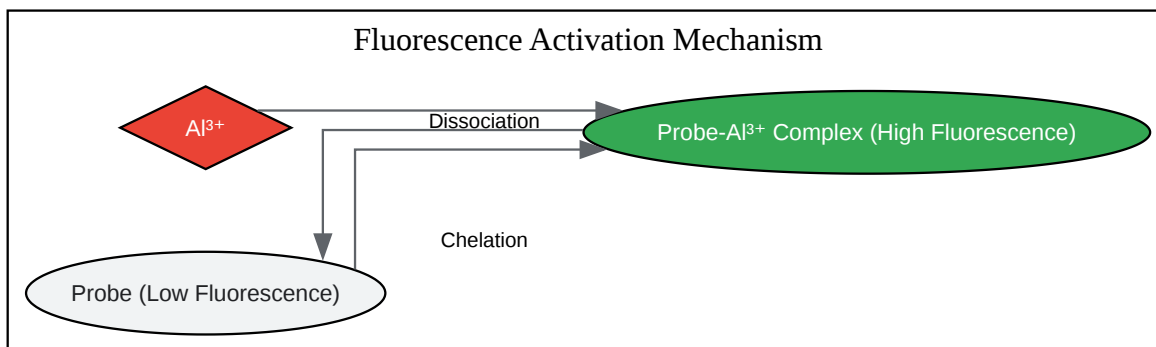
This protocol describes a general method for synthesizing a "turn-on" fluorescent chemosensor for the detection of Al^{3+} , based on a Schiff base condensation reaction involving a **3-diethylaminophenol** derivative.

Workflow for Chemosensor Synthesis



Live-Cell Imaging Workflow





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References

- 1. 3-Diethylaminophenol 97 91-68-9 [sigmaaldrich.com]
- 2. Cas 91-68-9,3-Diethylaminophenol | lookchem [lookchem.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis, Photophysical Properties, Theoretical Studies, and Living Cancer Cell Imaging Applications of New 7-(Diethylamino)quinolone Chalcones - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. pure.uos.ac.kr [pure.uos.ac.kr]
- 7. A diethylaminophenol functionalized Schiff base: crystallization-induced emission-enhancement, switchable fluorescence and application for security printing and data storage - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
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